

glyceric acid NMR spectral data confirmation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: (2R)-2,3-Dihydroxypropanoic acid

CAS No.: 6000-40-4

Cat. No.: S585001

Get Quote

NMR Spectral Data for Glyceric Acid

The tables below summarize the key experimental details and available data files for glyceric acid NMR spectra from HMDB.

Table 1: Experimental Conditions for NMR Spectra

Spectrum Type	Frequency	Solvent	Temperature	pH	Chemical Shift Reference	Sample Concentration	Assessment
1H NMR (1D) [1]	500 MHz	Water (H ₂ O)	25.0 °C	7.00	DSS	Not specified	Excellent
[1H, 13C]-HSQC (2D) [2]	600 MHz	Water (H ₂ O)	25.0 °C	7.00	DSS	50.0 mM	Excellent

Table 2: Available Spectral Data Files

Spectrum Type	Chemical Shift List (TXT)	Peak Assignments (PNG)	Raw FID / Spectrum File
1H NMR (1D) [1]	508 Bytes	90.4 KB	Varian FID (80.8 KB), JCAMP-DX (76.1 KB)
[1H, 13C]-HSQC (2D) [2]	112 Bytes	52.5 KB	Bruker FID (1.5 MB ZIP)

Experimental Protocols

The NMR data was collected under controlled, physiological-like conditions suitable for biological studies [1] [2]:

- **Sample Preparation:** The sample was dissolved in water and the pH was adjusted to 7.00 to mimic physiological conditions. The 2D HSQC sample had a concentration of 50.0 mM [2].
- **Data Acquisition:** The 1D proton spectrum was acquired on a **Varian** spectrometer at a **500 MHz** frequency. The 2D [1H, 13C]-HSQC spectrum was acquired on a **Bruker** spectrometer at a higher frequency of **600 MHz**, which provides better resolution [1] [2].
- **Referencing:** The chemical shifts for both spectra are referenced to **DSS** (4,4-dimethyl-4-silapentane-1-sulfonic acid), a common standard for aqueous solutions [1] [2].

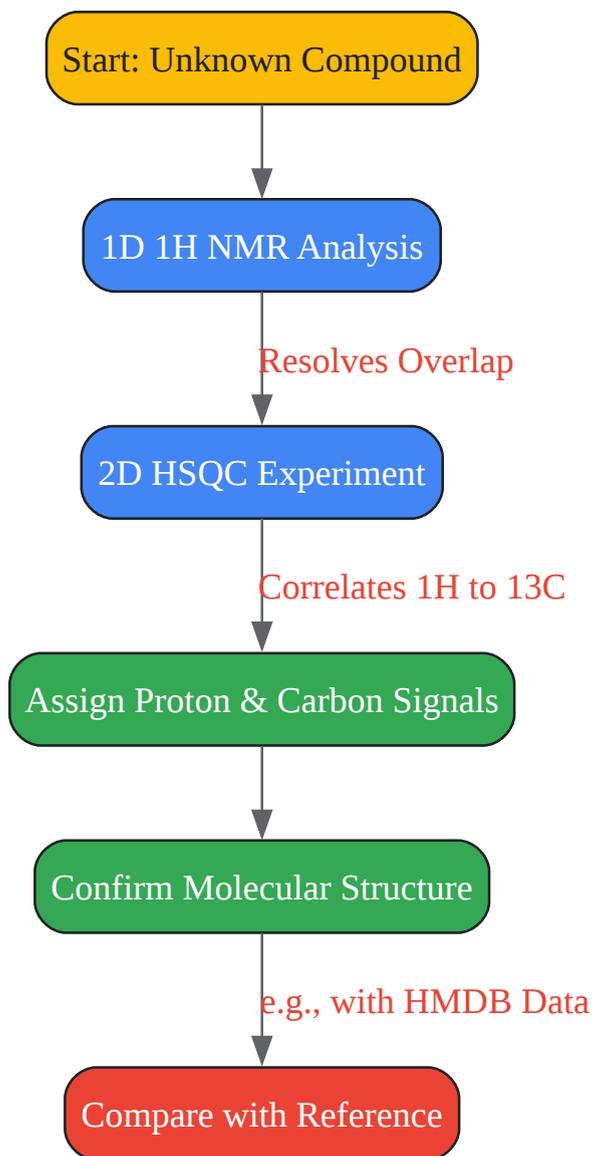
NMR Data Interpretation Context

While the specific chemical shift values are in the downloadable files, understanding general NMR interpretation can help you analyze this data:

- **Protons on Heteroatoms:** Protons bonded to oxygen atoms (like the -CH-OH and -OH groups in glyceric acid) are typically **deshielded** due to oxygen's electronegativity. Their signals can appear over a broad range (1-6 ppm) and are often broadened due to hydrogen bonding. These protons are also exchangeable, meaning their signals can disappear if the sample is treated with deuterated water (D₂O) [3].
- **Spectral Complexity:** Glyceric acid has multiple protons and carbons in similar environments, which can lead to complex, overlapping signals. The 2D HSQC experiment is particularly useful here, as it correlates each proton signal directly to the carbon it is attached to, greatly simplifying the assignment process [2].

Pathway for Structural Confirmation

The following diagram outlines a logical workflow for confirming the structure of a compound like glyceric acid using a combination of NMR techniques.



[Click to download full resolution via product page](#)

The data from HMDB provides a solid experimental basis for your comparison guides. The availability of the raw FID (Free Induction Decay) files is particularly valuable, as it allows you to reprocess the data if needed for your specific analysis.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. ¹H NMR Spectrum (1D, 500 MHz, H₂O, experimental) ... [hmdb.ca]
2. HSQC NMR Spectrum (2D, 600 MHz, H₂O, experimental) ... [hmdb.ca]
3. NMR Chemical Shift Values Table [chemistrysteps.com]

To cite this document: Smolecule. [glyceric acid NMR spectral data confirmation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b585001#glyceric-acid-nmr-spectral-data-confirmation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com